

Preparing Fenclozic Acid Stock Solutions for Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: *Fenclozic Acid*

Cat. No.: *B102136*

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Introduction

Fenclozic acid is a non-steroidal anti-inflammatory drug (NSAID) with analgesic and antipyretic properties that has been utilized in various research applications.^[1] Proper preparation of stock solutions is critical for ensuring accurate and reproducible results in cell culture experiments. This document provides detailed protocols and data for the preparation of **fenclozic acid** stock solutions, ensuring consistency and reliability in your research.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **fenclozic acid** is essential for its effective use in experimental settings.

Property	Value	Source
Molecular Weight	253.70 g/mol	[2] [3] [4] [5]
Appearance	Colorless crystalline solid	
Solubility	Soluble in most organic solvents, sparingly soluble in water. In Dimethyl Sulfoxide (DMSO), solubility is ≥ 100 mg/mL (394.17 mM).	
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	
Storage (in DMSO)	-80°C for 6 months, -20°C for 1 month	

Experimental Protocols

This section provides a detailed methodology for the preparation of a 10 mM **fenclozic acid** stock solution in DMSO.

Materials

- **Fenclozic acid** powder (purity $\geq 99\%$)
- Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM Stock Solution

- **Pre-weighing Preparation:** In a sterile environment (e.g., a laminar flow hood), carefully weigh out 2.537 mg of **fenclozic acid** powder using an analytical balance. The use of sterile weighing paper or a sterile microcentrifuge tube is recommended.
- **Solvent Addition:** Transfer the weighed **fenclozic acid** to a sterile microcentrifuge tube. Using a calibrated micropipette, add 1 mL of cell culture grade DMSO to the tube.
- **Dissolution:** Tightly cap the tube and vortex the solution until the **fenclozic acid** is completely dissolved. Visually inspect the solution against a light source to ensure there are no visible particles. The solution should be clear.
- **Sterilization (Optional but Recommended):** If the intended application requires absolute sterility, the stock solution can be filter-sterilized using a 0.22 µm syringe filter that is compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound. Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.

Preparation of Working Solutions

For cell culture experiments, the concentrated stock solution must be diluted to the final desired concentration in the cell culture medium.

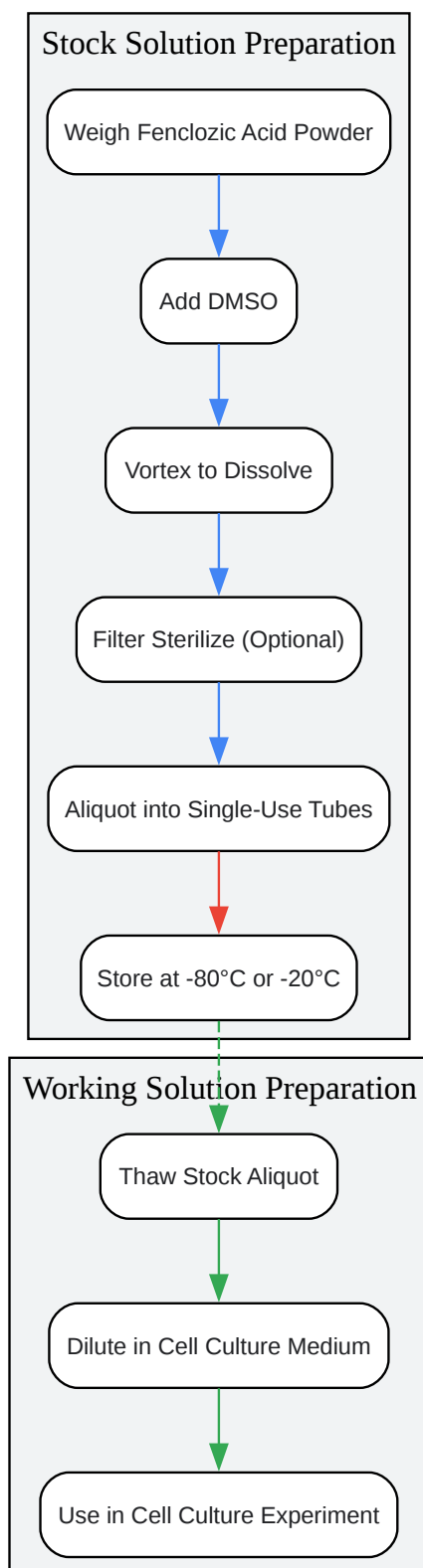
Example: Preparing a 100 µM working solution from a 10 mM stock:

- Thaw a single aliquot of the 10 mM **fenclozic acid** stock solution at room temperature.
- In a sterile tube, add 990 µL of pre-warmed cell culture medium.
- Add 10 µL of the 10 mM **fenclozic acid** stock solution to the cell culture medium.
- Gently mix the solution by pipetting up and down or by inverting the tube.
- This results in a 1:100 dilution, yielding a final concentration of 100 µM **fenclozic acid**. The final DMSO concentration in the culture medium will be 0.1%, a level generally well-tolerated by most cell lines.

Note: It is crucial to prepare a vehicle control by adding the same volume of DMSO to the cell culture medium without the drug.

Workflow Diagram

The following diagram illustrates the key steps in the preparation of **fenclozic acid** stock solutions.



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References

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